

Personal protective equipment for handling Sulfo-Cy7.5 NHS ester

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Compound of Interest

Compound Name: *Sulfo-Cy7.5 NHS ester*

Cat. No.: *B15553915*

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Essential Safety and Handling Guide for Sulfo-Cy7.5 NHS Ester

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Sulfo-Cy7.5 NHS ester**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of the product.

Personal Protective Equipment (PPE)

When handling **Sulfo-Cy7.5 NHS ester** in its solid form or in solution, the following personal protective equipment is mandatory.

Body Part	Required PPE	Specifications and Notes
Hands	Chemical Resistant Gloves	Nitrile gloves are recommended for handling Sulfo-Cy7.5 NHS ester, particularly when dissolved in common solvents like DMSO or DMF. Always use powder-free gloves to prevent contamination. For prolonged handling or in case of a spill, double-gloving is advised.
Eyes/Face	Safety Goggles	ANSI Z87.1 certified safety goggles are required to protect against splashes and airborne particles.
Body	Laboratory Coat	A standard, buttoned laboratory coat should be worn at all times to protect skin and clothing from potential contamination.
Respiratory	Dust Mask (for solid form)	When handling the powdered form of Sulfo-Cy7.5 NHS ester, a dust mask (e.g., N95) is recommended to prevent inhalation.

Handling and Storage Procedures

Sulfo-Cy7.5 NHS ester is a moisture-sensitive and light-sensitive compound. Proper handling and storage are crucial to maintain its reactivity and prevent degradation.

Procedure	Step-by-Step Guidance
Receiving and Initial Storage	Upon receipt, store the vial at -20°C in a dark, desiccated environment. [1]
Preparation for Use	Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation, which can hydrolyze the reactive NHS ester.
Dissolving the Compound	Dissolve Sulfo-Cy7.5 NHS ester in anhydrous, amine-free solvents such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) immediately before use. Do not prepare stock solutions for long-term storage as the NHS ester moiety readily hydrolyzes. Discard any unused reconstituted reagent.
During Experimentation	Minimize exposure to light by working in a dimly lit area or by covering the reaction vessel with aluminum foil. Avoid buffers containing primary amines (e.g., Tris or glycine) as they will react with the NHS ester.

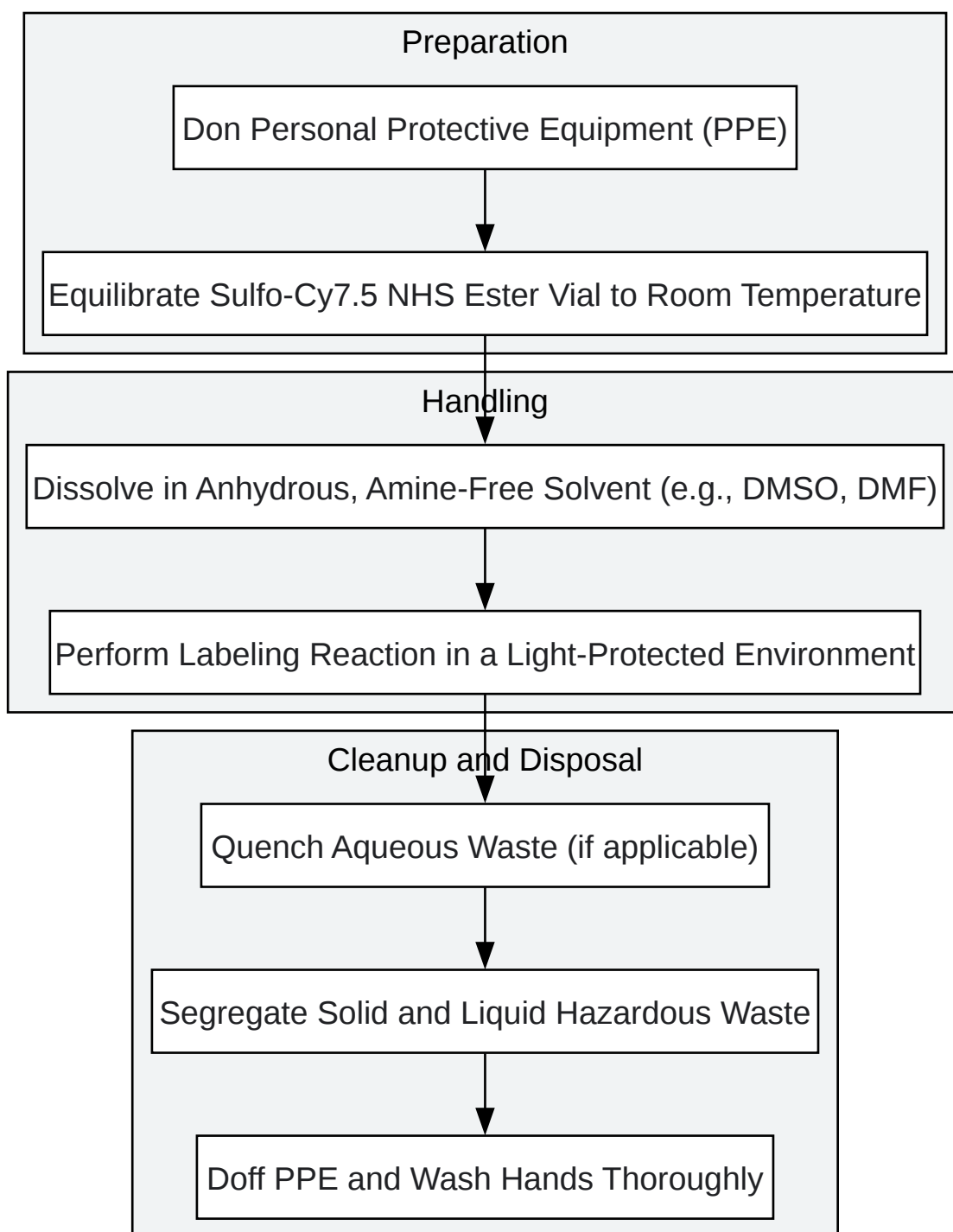
Disposal Plan

All materials that come into contact with **Sulfo-Cy7.5 NHS ester** must be treated as chemical waste.

Waste Stream	Disposal Protocol
Unused/Expired Solid Compound	The original vial containing the unused or expired solid product should be placed in a designated hazardous chemical waste container. Do not dispose of it in the regular trash.
Aqueous Solutions	To quench the reactivity of the NHS ester in aqueous solutions before disposal, adjust the pH to a neutral or slightly basic level (pH 7-8.5) and let it stand for several hours to allow for hydrolysis. Following this, collect the solution in a designated aqueous hazardous waste container.
Contaminated Labware	All contaminated labware, including pipette tips, microcentrifuge tubes, and gloves, should be collected in a designated solid hazardous waste container.
Waste Pickup	Contact your institution's Environmental Health and Safety (EHS) department for the pickup and disposal of all hazardous waste containers.

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical flow of operations when working with **Sulfo-Cy7.5 NHS ester**, incorporating the essential safety checks at each stage.



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Caption: Workflow for Safe Handling and Disposal of **Sulfo-Cy7.5 NHS Ester**.

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References

- 1. lumiprobe.com [lumiprobe.com]
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